

Cholesteryl Iodide: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: Cholesteryl iodide

CAS No.: 2930-80-5

Cat. No.: B1221673

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This guide provides an in-depth exploration of **cholesteryl iodide**, a pivotal molecule in various scientific domains. From its fundamental physicochemical properties to its sophisticated applications in drug delivery and materials science, this document serves as a critical resource for researchers, scientists, and professionals in drug development. The content herein is structured to offer not only a repository of technical data but also a narrative that elucidates the scientific reasoning behind its applications and synthesis.

Core Molecular Identity and Physicochemical Profile

Cholesteryl iodide is a derivative of cholesterol, a ubiquitous and essential sterol in mammalian cell membranes. The substitution of the hydroxyl group at the C3 position with an iodine atom imparts unique chemical reactivity and physical properties to the molecule, making it a valuable tool in both chemical synthesis and biomedical research.

Molecular Formula: $C_{27}H_{45}I$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number: 2930-80-5[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

IUPAC Name: (3S,8S,9S,10R,13R,14S,17R)-3-iodo-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthrene[1][2]

The molecular structure of **cholesteryl iodide** is depicted below, illustrating the rigid steroid nucleus and the attached iodine atom.

Caption: Molecular Structure of **Cholesteryl Iodide**.

A summary of its key physicochemical properties is provided in the table below, offering a quick reference for laboratory applications.

Property	Value	Source
Molecular Weight	496.5 g/mol	[1]
Melting Point	104-106 °C	[3]
Boiling Point	499.5 ± 24.0 °C (Predicted)	[3]
Density	1.19 ± 0.1 g/cm ³ (Predicted)	[3]
Appearance	Crystalline solid	[3]
Storage Temperature	2°C - 8°C or -20°C	[3][4]

Synthesis of Cholesteryl Iodide: Methodologies and Mechanistic Insights

The synthesis of **cholesteryl iodide** from cholesterol is a cornerstone reaction in steroid chemistry. The choice of synthetic route is often dictated by the desired yield, purity, and scalability. Several effective methods have been developed, each with distinct advantages.

Direct Iodination with Iodine Monochloride

A classical and widely documented approach involves the direct treatment of cholesterol with iodine monochloride (ICl) in an organic solvent like chloroform.[1] This method leverages the electrophilic nature of ICl to facilitate the substitution of the hydroxyl group at the 3-beta position of the cholesterol molecule.[1]

The underlying mechanism proceeds through the formation of a carbocation intermediate, which is subsequently attacked by the iodide ion.[1] The stereochemistry at the C3 position is a critical consideration, and reaction conditions are optimized to favor the formation of the desired 3 β -iodo isomer.

Trimethylsilyl Iodide (TMSI) Mediated Synthesis

A more contemporary and highly efficient method utilizes trimethylsilyl iodide (TMSI).[5] This protocol can be particularly advantageous for achieving high yields and excellent stereoselectivity.[5] The reaction can be performed under metal-free conditions, which is a significant advantage in terms of sustainability and reducing metallic impurities in the final product.[1][5] Microwave-assisted synthesis using TMSI has been shown to significantly reduce reaction times while maintaining high yields.[5]

The workflow for a typical synthesis of **cholesteryl iodide** is outlined in the diagram below.

Caption: General Synthesis Workflow for **Cholesteryl Iodide**.

Experimental Protocol: Synthesis of Cholesteryl Iodide via Direct Iodination

Objective: To synthesize 3 β -iodocholest-5-ene (**cholesteryl iodide**) from cholesterol using iodine monochloride.

Materials:

- Cholesterol
- Iodine monochloride (ICl)
- Anhydrous Chloroform (CHCl₃)
- Anhydrous Sodium Bicarbonate (NaHCO₃)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Methanol

- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Beakers and Erlenmeyer flasks
- Filter funnel and filter paper

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve cholesterol in anhydrous chloroform.
- **Reagent Addition:** While stirring, slowly add a solution of iodine monochloride in anhydrous chloroform to the cholesterol solution at room temperature. The reaction is typically exothermic, so controlled addition is crucial.
- **Reaction Progression:** After the addition is complete, continue stirring the mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate to neutralize any excess acid.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with chloroform. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with water and then with a saturated brine solution. Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the chloroform under reduced pressure using a rotary evaporator.

- Purification: Recrystallize the crude product from a suitable solvent system, such as methanol or acetone, to obtain pure **cholesteryl iodide** crystals.
- Characterization: Confirm the identity and purity of the product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and melting point determination.

Applications in Scientific Research and Development

The unique properties of **cholesteryl iodide** have led to its application in diverse scientific fields, ranging from fundamental structural biology to the development of advanced materials and therapeutics.

Historical Significance in X-ray Crystallography

One of the seminal applications of **cholesteryl iodide** was in the field of X-ray crystallography. [1] The presence of the heavy iodine atom in the molecule facilitated the determination of the crystal structure of complex organic molecules like cholesterol itself. [1] The heavy atom scatters X-rays more intensely, providing a clearer diffraction pattern and aiding in solving the phase problem in crystallography. [1] This was particularly crucial in the early days of the technique for elucidating the three-dimensional structure of steroids. [6]

Materials Science: A Precursor for Liquid Crystals

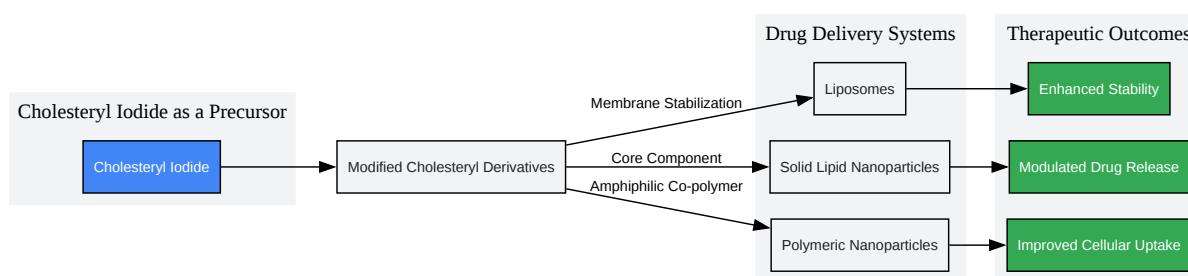
Cholesteryl derivatives are renowned for their ability to form liquid crystalline phases, specifically cholesteric (or chiral nematic) liquid crystals. [7] These materials exhibit unique optical properties, such as selective reflection of light, which results in iridescent colors that are sensitive to temperature and other external stimuli. [8] **Cholesteryl iodide** can serve as a precursor in the synthesis of various cholesteric liquid crystals. [1] The study of these materials is important for applications in displays, sensors, and smart textiles. [7]

Drug Delivery and Pharmaceutical Sciences

Cholesterol and its derivatives are integral components of modern drug delivery systems due to their biocompatibility and ability to interact with cell membranes. [9][10] The incorporation of cholesteryl moieties into drug carriers can significantly enhance their therapeutic efficacy.

- **Liposomal Formulations:** Cholesterol is a critical component for stabilizing liposomal membranes.[10] While cholesterol itself is more commonly used, derivatives like cholesteryl esters can also be incorporated to modulate membrane fluidity, reduce drug leakage, and prolong circulation times.[11]
- **Solid Lipid Nanoparticles (SLNs):** Cholesteryl esters can form part of the solid lipid core in SLNs, which are effective carriers for improving the bioavailability of poorly soluble drugs.[11]
- **Polymeric Nanoparticles:** Cholesteryl groups can be conjugated to polymers to create amphiphilic copolymers that self-assemble into nanoparticles.[9][11] This leverages the biocompatibility of cholesterol to improve the interaction of the drug carrier with cell membranes, potentially enhancing cellular uptake.[9]

The role of cholesteryl moieties in drug delivery is illustrated in the following diagram.



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Caption: Role of Cholesteryl Derivatives in Drug Delivery Systems.

Biochemical and Synthetic Applications

Cholesteryl iodide is a versatile intermediate in organic synthesis.[1] The iodine atom is a good leaving group, making it susceptible to nucleophilic substitution reactions. This allows for the synthesis of a wide array of other cholesteryl derivatives, such as esters and glycosides.[1]

For instance, it can be used in glycosylation reactions to form cholesteryl glycosides, which are of interest for their biological activities.^{[1][5]}

Conclusion

Cholesteryl iodide is more than a simple halogenated derivative of cholesterol; it is a molecule with a rich history and a promising future in scientific innovation. Its utility spans from being a historical enabler of structural biology to a contemporary building block for advanced materials and sophisticated drug delivery platforms. A thorough understanding of its synthesis, properties, and reactivity is paramount for researchers aiming to harness its full potential in their respective fields. This guide serves as a foundational resource to facilitate such endeavors, providing both the necessary technical details and the conceptual framework for its application.

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